

2-Aminofluorene-13C certificate of analysis

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Compound of Interest

Compound Name: 2-Aminofluorene-13C

Cat. No.: B12301111

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Technical Guide: 2-Aminofluorene-13C

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and methodologies associated with 2-Aminofluorene-13C, a critical isotopically labeled compound used in metabolism, genotoxicity, and carcinogenesis research.

Physicochemical and Analytical Data

The following tables summarize the key quantitative data for 2-Aminofluorene-13C, compiled from various sources.

General Properties

Property	Value	Source
Chemical Formula	$^{13}\text{CC}_{12}\text{H}_{11}\text{N}$	LGC Standards[1]
Molecular Weight	182.23 g/mol	LGC Standards[1]
CAS Number	335081-08-8	LGC Standards[1]
Appearance	Off-white to light yellow solid	MedchemExpress[2]
Melting Point	124-128 °C	Sigma-Aldrich[3]

Purity and Isotopic Enrichment

Analysis	Specification	Source
Chemical Purity (HPLC)	≥98%	CDN Isotopes[4], MOLNOVA[5]
Isotopic Enrichment	≥99 atom % ¹³ C	LGC Standards[1], CDN Isotopes[4]
¹ H NMR Spectrum	Consistent with structure	MedchemExpress[2], MOLNOVA[5]
Water Content (Karl Fischer)	0.20%	MedchemExpress[2]

Experimental Protocols

Detailed experimental protocols for the analysis of 2-Aminofluorene-¹³C are crucial for ensuring data integrity and reproducibility. While specific parameters may vary between laboratories, the following outlines the general methodologies employed.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a standard method for determining the chemical purity of 2-Aminofluorene-¹³C.

Typical Protocol:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reverse-phase C18 column is commonly used.
- Mobile Phase: A gradient of acetonitrile and water is often employed to achieve optimal separation.
- Detection: UV detection at a wavelength where the analyte has maximum absorbance.
- Quantification: The purity is calculated based on the area percentage of the main peak relative to the total peak area.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

^1H NMR spectroscopy is utilized to confirm the chemical structure of the compound.

Typical Protocol:

- Solvent: Deuterated chloroform (CDCl_3) or dimethyl sulfoxide (DMSO-d_6) is typically used to dissolve the sample.
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Analysis: The resulting spectrum is analyzed for chemical shifts, integration, and coupling patterns, which should be consistent with the known structure of 2-Aminofluorene.

Mass Spectrometry (MS) for Isotopic Enrichment

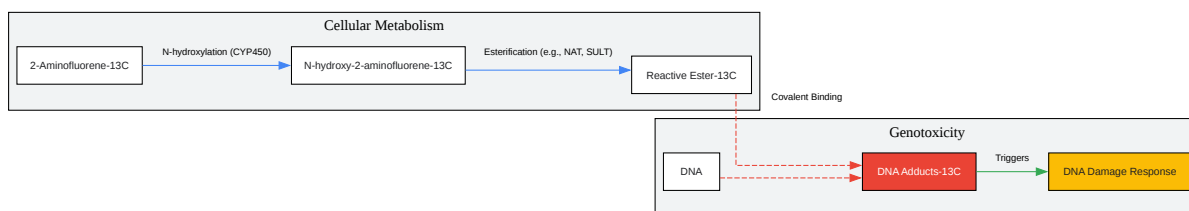
Mass spectrometry is the primary technique for determining the isotopic enrichment of the ^{13}C -labeled compound.

Typical Protocol:

- Ionization: Techniques such as electron ionization (EI) or electrospray ionization (ESI) can be used.
- Analysis: The mass spectrum will show the molecular ion peaks for the ^{13}C -labeled and unlabeled species.
- Calculation: The isotopic enrichment is calculated from the relative intensities of these peaks.

Metabolic Activation and DNA Damage Pathway

2-Aminofluorene is a known procarcinogen that requires metabolic activation to exert its genotoxic effects. The ^{13}C label provides a valuable tool for tracing its metabolic fate and interaction with cellular macromolecules.^[6]

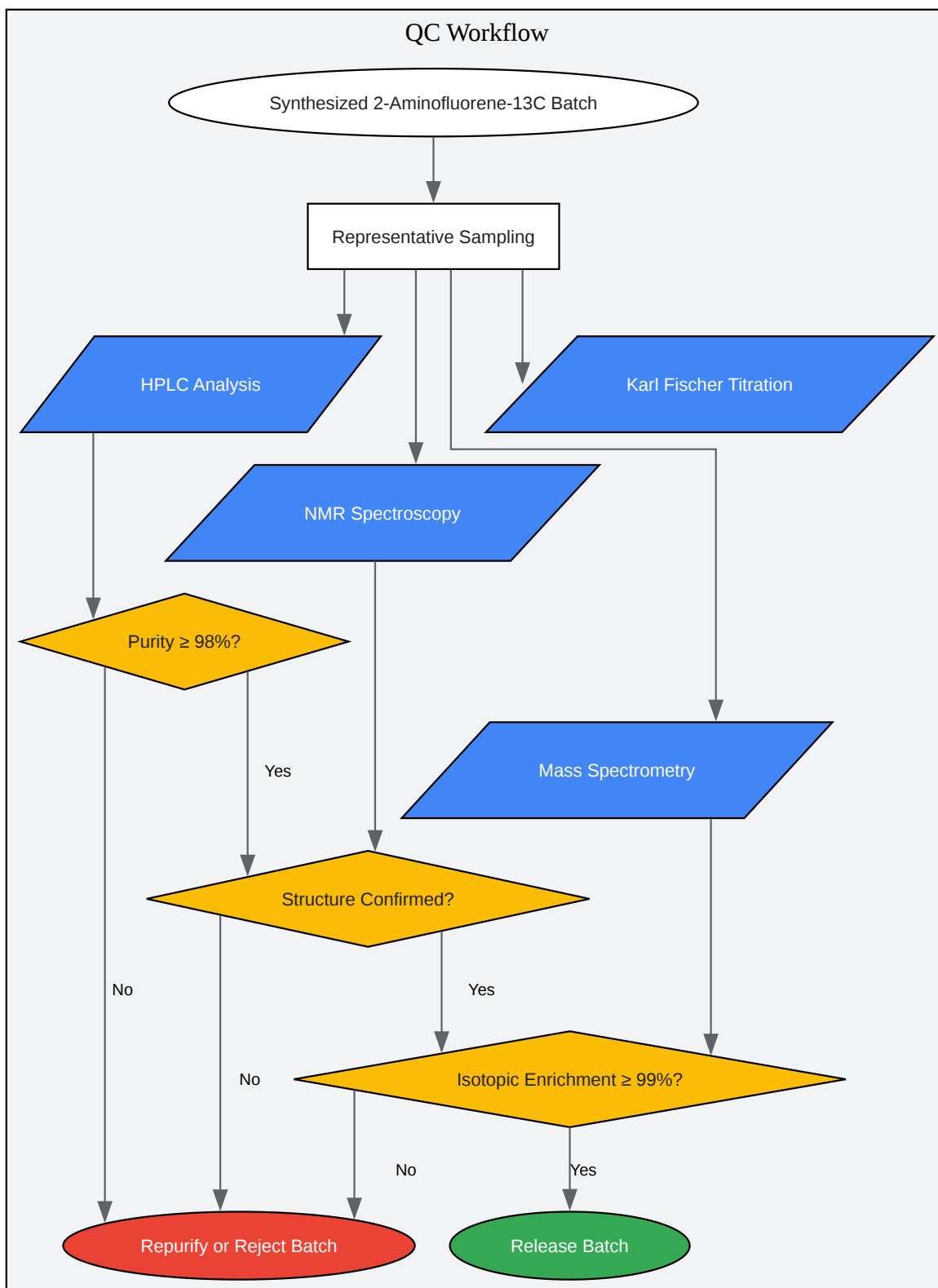


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Caption: Metabolic activation pathway of 2-Aminofluorene-¹³C leading to DNA damage.

General Analytical Workflow

The following diagram illustrates a typical workflow for the quality control analysis of a synthesized batch of 2-Aminofluorene-¹³C.



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Caption: Quality control workflow for 2-Aminofluorene-¹³C analysis.

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References

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